

# Magnesium Monoperoxyphthalate (MMPP): Technical Guide & Identifiers[1][2][3]

**Author:** BenchChem Technical Support Team. **Date:** March 2026

## Compound of Interest

Compound Name: *Monoperoxyphthalic Acid*  
*Magnesium Salt*

CAS No.: 109536-69-8

Cat. No.: B010169

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## Executive Summary

Magnesium Monoperoxyphthalate (MMPP) is a water-soluble, aromatic peroxyacid salt used as a versatile oxidant in organic synthesis and high-level disinfection.[1][2][3][4] It serves as a superior surrogate to meta-chloroperoxybenzoic acid (m-CPBA) due to its enhanced thermal stability, non-shock sensitivity, and the ease of removing its reaction byproducts.[1]

This guide provides a definitive reference for the chemical identity, mechanistic utility, and validated experimental protocols for MMPP, specifically addressing the commercial hexahydrate form used in drug development and research.

## Part 1: Chemical Identity & Nomenclature

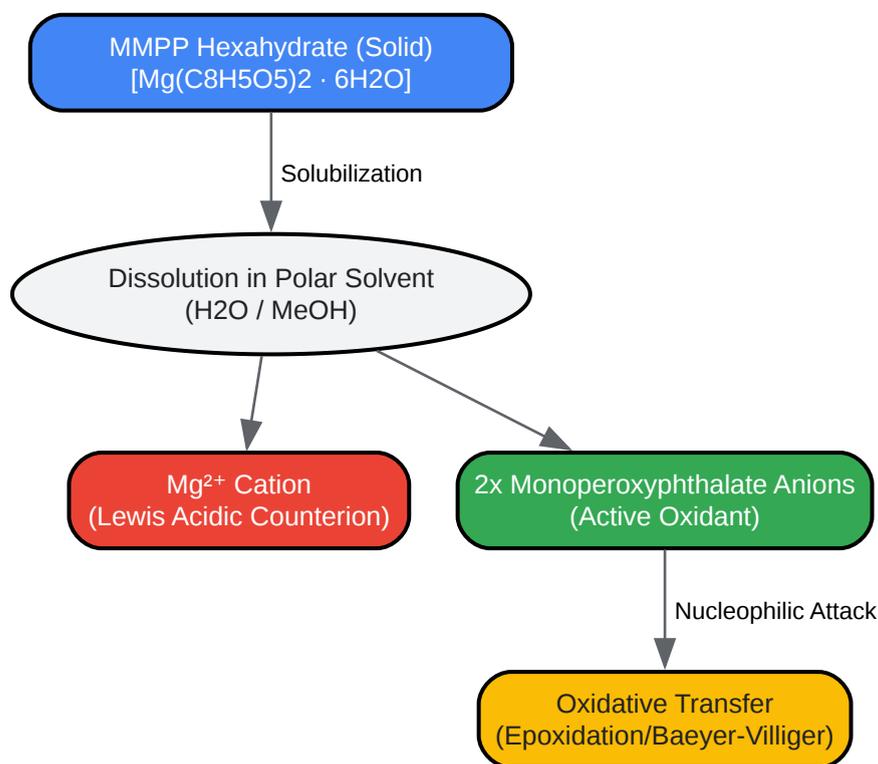
Confusion often arises between the anhydrous theoretical structure and the commercially available hexahydrate.[1][4] Researchers must utilize the Hexahydrate identifiers for procurement and stoichiometric calculations.[4]

## Core Identifiers (Commercial Grade)

Identifier Type	Value	Notes
Common Name	MMPP Hexahydrate	Standard commercial designation.[1][4]
IUPAC Name	Magnesium; 2-carboxybenzenecarboxate; hexahydrate	
CAS Registry Number	84665-66-7	Primary identifier for purchasing.
CAS (Anhydrous)	55656-78-1	Do not use for stoichiometry.[1][4]
EC Number	279-013-0	European Community registration.[1][4]
Molecular Formula	$C_{16}H_{10}MgO_{10} \cdot 6H_2O$ [2][4]	Bis(monoperoxyphthalate) magnesium salt.[5][1][4][6]
Molecular Weight	494.64 g/mol	Use this value for molarity calculations.[1][4]
Active Oxygen	~5.0 - 5.5%	Varies by commercial batch purity (~80%).[1][4]

## Structural Visualization

The following diagram illustrates the dissociation of the magnesium salt in aqueous media, which releases the active peroxyphthalate anion.



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Figure 1: Structural dissociation of MMPP hexahydrate.[1][4] Note that one mole of the solid salt yields two moles of the active peroxyphthalate oxidant.

## Part 2: Physicochemical Properties & Solubility

Understanding the solubility profile of MMPP is critical for experimental success.[1][4] Unlike m-CPBA, which is soluble in dichloromethane (DCM), MMPP is a salt and requires polar protic solvents or phase-transfer catalysts.[1]

Property	Specification	Operational Insight
Appearance	White crystalline powder	Hygroscopic; store in a desiccator.[1][4]
Solubility (Water)	~160 g/L @ 20°C	Ideal for aqueous-phase oxidations.[1][4]
Solubility (Organic)	Soluble in MeOH, EtOH.[1][4]	Insoluble in DCM, CHCl <sub>3</sub> , Benzene.
Melting Point	93°C (Decomposes)	Do not heat neat solids; explosion risk.[1][4]
Stability	High (Solid state)	Far less shock-sensitive than m-CPBA.[1][4]

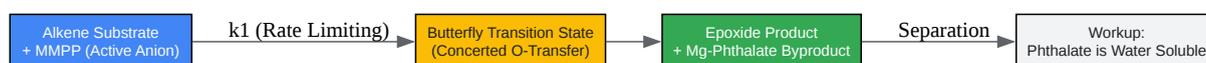
Expert Insight: If your substrate is non-polar and requires an organic solvent (like DCM), you must either:

- Use a biphasic system (DCM/Water) with a Phase Transfer Catalyst (e.g., Aliquat 336).[1][4]
- Use ethanol or acetonitrile as a co-solvent if the substrate tolerates it.[1][4]

## Part 3: Mechanistic Utility

MMPP functions via an electrophilic oxygen transfer mechanism.[1][4] In epoxidation, it follows the "Butterfly Mechanism" (Bartlett mechanism), where the peroxy oxygen attacks the alkene pi-bond.

### Reaction Mechanism: Epoxidation of Alkenes



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Figure 2: Concerted electrophilic oxygen transfer. The magnesium phthalate byproduct precipitates or remains in the aqueous phase, simplifying purification.

## Part 4: Validated Experimental Protocols

### Protocol A: Epoxidation of Cyclohexene (Benchmark)

This protocol demonstrates the "Self-Validating" nature of MMPP chemistry: the reaction progress is visually indicated by the solubility change of the byproduct.[1]

Reagents:

- Substrate: Cyclohexene (10 mmol)[1]
- Oxidant: MMPP Hexahydrate (6 mmol, 1.2 equiv of active oxygen)[1]
- Solvent: Ethanol/Water (1:1 v/v)[1]

Step-by-Step Workflow:

- Preparation: Dissolve 10 mmol of alkene in 20 mL Ethanol.
- Addition: Dissolve 6 mmol of MMPP (approx. 3.0 g) in 20 mL water. Add this dropwise to the alkene solution.
  - Why? Dropwise addition controls the exotherm.[1][4]
- Reaction: Stir at Room Temperature (25°C) for 3–6 hours.
- Monitoring: Check TLC.
  - Self-Validation: As the reaction proceeds, magnesium phthalate may precipitate or turn the solution slightly cloudy depending on concentration.
- Quenching: Add saturated aqueous sodium bisulfite ( $\text{NaHSO}_3$ ) until the solution tests negative for peroxides (starch-iodide paper turns white, not blue).
- Extraction: Evaporate bulk ethanol. Extract the aqueous residue with Ethyl Acetate (3x).[1][4]
  - Purification: The magnesium phthalate byproduct remains in the aqueous layer.[4][7] The organic layer contains the epoxide.[1][4]

- Drying: Dry organic layer over  $\text{MgSO}_4$  and concentrate.

## Protocol B: High-Level Surface Disinfection

MMPP is the active agent in commercial disinfectants (e.g., Dismozon®) due to its efficacy against spores.[1]

Formulation:

- Concentration: 0.4% w/v MMPP in water.[1][4]
- Contact Time: 15–60 minutes depending on target (vegetative bacteria vs. spores).[1][4]
- Mechanism: Oxidative disruption of cell walls and protein denaturation.[1][4]

## Part 5: Safety & Handling (E-E-A-T)[3]

While safer than m-CPBA, MMPP is still a strong oxidizer.[1][4]

- Thermal Hazards: Do not heat bulk solids above 60°C. Decomposition is exothermic.[1][4]
- Incompatibilities: Keep away from transition metal salts (Fe, Cu, Mn) and strong reducing agents, as these catalyze rapid decomposition.[1]
- Storage: Store in a cool, dry place (2–8°C preferred for long-term assay retention).
- First Aid: In case of skin contact, wash immediately with soap and water.[1][4] MMPP is a skin irritant (H315) and eye irritant (H319).[1][4]

## References

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- To cite this document: BenchChem. [Magnesium Monoperoxyphthalate (MMPP): Technical Guide & Identifiers[1][2][3]]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b010169#cas-number-and-identifiers-for-magnesium-monoperoxyphthalate\]](https://www.benchchem.com/product/b010169#cas-number-and-identifiers-for-magnesium-monoperoxyphthalate)

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